

# Application Notes and Protocols: Sodium Thiosulfate as a Dechlorination Agent

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## Compound of Interest

Compound Name: *thiosulfate*

Cat. No.: *B1220275*

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## Introduction

Sodium **thiosulfate** ( $\text{Na}_2\text{S}_2\text{O}_3$ ) is a widely used and effective dechlorinating agent in various scientific and industrial applications. Its ability to rapidly and stoichiometrically neutralize active chlorine species makes it an essential reagent in water treatment, environmental sample analysis, and biological assays where the presence of residual chlorine can interfere with experimental results or be toxic to organisms. These protocols provide detailed procedures for the preparation and application of sodium **thiosulfate** solutions for dechlorination.

## Chemical Principle

Sodium **thiosulfate** neutralizes chlorine through a redox reaction. The **thiosulfate** ion ( $\text{S}_2\text{O}_3^{2-}$ ) is oxidized, while the active chlorine species, such as hypochlorous acid ( $\text{HOCl}$ ) or hypochlorite ( $\text{OCl}^-$ ), is reduced to the chloride ion ( $\text{Cl}^-$ ). The stoichiometry of the reaction depends on the specific form of chlorine present.

### Reaction with Free Chlorine:

In the presence of free chlorine (e.g., from sodium hypochlorite), one mole of sodium **thiosulfate** reacts with four moles of chlorine.

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Reaction with Chloramines:

When chlorine is combined with ammonia to form chloramines, such as monochloramine ( $\text{NH}_2\text{Cl}$ ), the reaction stoichiometry is 1:1.

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## Quantitative Data Summary

The following tables summarize the key quantitative data for the use of sodium **thiosulfate** in dechlorination.

Table 1: Stoichiometry and Molar Ratios

Chlorine Species	Chemical Formula	Molar Ratio (Sodium Thiosulfate : Chlorine)
Free Chlorine (Hypochlorite)	$\text{NaOCl} / \text{HOCl}$	1 : 4
Monochloramine	$\text{NH}_2\text{Cl}$	1 : 1

Table 2: Preparation of Sodium **Thiosulfate** Stock Solutions

Desired Concentration (w/v)	Mass of Sodium Thiosulfate Pentahydrate (g)	Final Volume of Deionized Water (L)	Molarity (approx.)
3%	30	1	0.12 M
10%	100	1	0.40 M
Custom (e.g., 0.1 N)	24.8	1	0.10 M

Note: Sodium **thiosulfate** pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ ) has a molar mass of approximately 248.18 g/mol.

## Experimental Protocols

### Preparation of a 10% (w/v) Sodium Thiosulfate Stock Solution

This protocol describes the preparation of a 10% (w/v) sodium **thiosulfate** stock solution, which can be used for the dechlorination of water samples.

#### Materials:

- Sodium **thiosulfate** pentahydrate ( $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ )
- Deionized water
- 1 L volumetric flask
- Weighing boat
- Spatula
- Analytical balance
- Magnetic stirrer and stir bar (optional)

#### Procedure:

- Place a weighing boat on the analytical balance and tare the weight.
- Carefully weigh out 100 g of sodium **thiosulfate** pentahydrate using a spatula.
- Transfer the weighed sodium **thiosulfate** to the 1 L volumetric flask.
- Add approximately 500 mL of deionized water to the flask.
- Swirl the flask gently or use a magnetic stirrer to dissolve the solid completely.
- Once dissolved, add deionized water to the flask until the bottom of the meniscus reaches the 1 L mark.
- Cap the flask and invert it several times to ensure the solution is homogeneous.
- Store the solution in a cool, dark place. The solution is stable for several weeks.

## Protocol for Dechlorination of Water Samples

This protocol outlines the steps to dechlorinate a water sample using a prepared sodium **thiosulfate** solution.

### Materials:

- 10% (w/v) Sodium **thiosulfate** stock solution (or other desired concentration)
- Chlorinated water sample
- Micropipettes and sterile tips
- Sterile collection vials or tubes

### Procedure:

- Determine the required volume of sodium **thiosulfate** solution. The amount of sodium **thiosulfate** needed depends on the concentration of chlorine in the sample. A general guideline is to add a slight excess to ensure complete neutralization. For many applications, adding 0.1 mL of a 3% sodium **thiosulfate** solution per 100 mL of sample is sufficient to neutralize up to 5 ppm of chlorine.

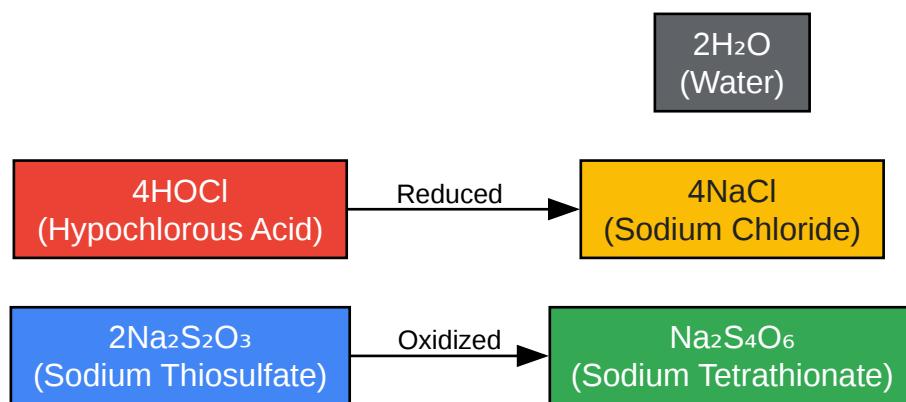
- Add sodium **thiosulfate** to the collection vial. Before collecting the sample, add the calculated volume of sodium **thiosulfate** solution to the sterile collection vial.
- Collect the water sample. Collect the water sample directly into the vial containing the sodium **thiosulfate**.
- Mix the sample. Cap the vial and invert it several times to ensure thorough mixing of the sodium **thiosulfate** with the sample.
- Allow for sufficient reaction time. The reaction is rapid, but a contact time of at least 1-2 minutes is recommended to ensure complete dechlorination before proceeding with any downstream analysis or use.

## Diagrams



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Caption: Experimental workflow for dechlorination using sodium **thiosulfate**.



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Caption: Reaction of sodium **thiosulfate** with free chlorine.

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